

# Application Note: Characterization of Almagate Particles using Scanning Electron Microscopy

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## Compound of Interest

Compound Name: Almagate

Cat. No.: B1202569

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## Introduction

**Almagate** is a crystalline hydrated aluminum-magnesium hydroxycarbonate with the empirical formula  $\text{Al}_2\text{Mg}_6(\text{OH})_{14}(\text{CO}_3)_2 \cdot 4\text{H}_2\text{O}$ .<sup>[1]</sup> It is a widely used antacid with a unique rigid lattice structure that provides a high acid-neutralizing capacity and a rapid rate of neutralization.<sup>[1][2]</sup> In the pharmaceutical industry, the particle size, morphology, and elemental composition of active pharmaceutical ingredients (APIs) like **Almagate** are critical quality attributes that can significantly influence their therapeutic efficacy, stability, and manufacturing properties. Scanning Electron Microscopy (SEM) is a powerful analytical technique for the comprehensive characterization of these particulate properties. This application note provides a detailed protocol for the analysis of **Almagate** particles using SEM, including sample preparation, imaging, and elemental analysis.

## Principles of Scanning Electron Microscopy (SEM) in Pharmaceutical Analysis

Scanning Electron Microscopy (SEM) is a versatile technique that utilizes a focused beam of electrons to scan the surface of a sample, generating detailed high-resolution images.<sup>[3]</sup> The interaction of the electron beam with the sample produces various signals, including secondary electrons (SE), backscattered electrons (BSE), and characteristic X-rays.

- Secondary Electrons (SE): These electrons are emitted from the surface of the sample and provide detailed topographical information, revealing the surface texture and morphology of the particles.
- Backscattered Electrons (BSE): These are primary beam electrons that are reflected from the sample. The intensity of the BSE signal is dependent on the atomic number of the elements in the sample, providing compositional contrast.
- Energy-Dispersive X-ray Spectroscopy (EDS): The electron beam can also cause the emission of characteristic X-rays from the sample. EDS analysis of these X-rays allows for the qualitative and quantitative determination of the elemental composition of the particles.<sup>[4]</sup>

For pharmaceutical powders like **Almagate**, SEM analysis provides crucial information on particle size distribution, shape, surface morphology, and elemental composition, which are vital for quality control and formulation development.

## Experimental Protocols

### Sample Preparation for SEM Analysis

Proper sample preparation is critical for obtaining high-quality SEM images of **Almagate** particles. The following protocol ensures a representative and well-dispersed sample for analysis.

Materials:

- **Almagate** powder sample
- Aluminum SEM stubs
- Double-sided conductive carbon tape or conductive carbon paint<sup>[5]</sup>
- Spatula
- Pressurized nitrogen or air duster
- Sputter coater with a gold-palladium target (for non-conductive samples)

#### Protocol:

- Mounting the Sample:
  - Place a piece of double-sided conductive carbon tape firmly onto the surface of a clean aluminum SEM stub.
  - Using a clean spatula, carefully place a small, representative amount of the **Almagate** powder onto the center of the carbon tape.
  - Gently tap the side of the stub to distribute the powder and remove any loose aggregates.
  - To achieve a monolayer of particles and minimize agglomeration, use a gentle stream of pressurized nitrogen or air to blow away excess powder.<sup>[5][6]</sup> This ensures that individual particle morphology can be accurately assessed.
- Coating the Sample (if necessary):
  - **Almagate** is a non-conductive material, which can lead to charging artifacts during SEM imaging. To mitigate this, a thin conductive coating is required.<sup>[7]</sup>
  - Place the mounted sample into a sputter coater.
  - Coat the sample with a thin layer (typically 5-10 nm) of a conductive material such as gold-palladium. This coating provides a path for the electrons to ground, preventing charge buildup.

## SEM Imaging and Analysis

#### Instrumentation and Parameters:

The following are typical starting parameters for the SEM analysis of **Almagate** particles. These may need to be optimized based on the specific instrument and sample characteristics.

Parameter	Recommended Setting	Purpose
Accelerating Voltage	5 - 15 kV	Provides a balance between image resolution and potential sample damage.
Working Distance	5 - 15 mm	Affects the depth of field and signal detection efficiency.
Spot Size	Small as possible	A smaller spot size improves image resolution.
Detector	Secondary Electron (SE)	For detailed morphological and topographical information.
Magnification	1,000x - 50,000x	Adjust as needed to visualize individual particles and surface details.
Image Resolution	1024 x 768 pixels or higher	Ensures high-quality images for analysis.

#### Imaging Protocol:

- Load the prepared sample stub into the SEM chamber and evacuate to the required vacuum level.
- Turn on the electron beam and adjust the accelerating voltage to the desired setting.
- Navigate to an area of interest on the sample at low magnification.
- Increase the magnification and focus the image to obtain sharp details of the **Almagate** particles.
- Adjust brightness and contrast to optimize the image quality.
- Capture multiple images from different areas of the sample to ensure the analysis is representative of the entire powder batch.

## Particle Size Distribution Analysis

The captured SEM images can be analyzed using image analysis software to determine the particle size distribution.

Protocol:

- Import the saved SEM images into an image analysis software (e.g., ImageJ).
- Calibrate the software using the scale bar from the SEM image.
- Use the software's thresholding tools to differentiate the particles from the background.
- Analyze the particles to measure parameters such as area, perimeter, and Feret diameter.
- Generate a histogram and a data table of the particle size distribution.

## Energy-Dispersive X-ray Spectroscopy (EDS) Analysis

EDS analysis is performed to confirm the elemental composition of the **Almagate** particles.

Instrumentation and Parameters:

Parameter	Recommended Setting
Accelerating Voltage	15 - 20 kV
Acquisition Time	60 - 120 seconds
Analysis Area	Spot, line, or map

Protocol:

- Select a representative particle or area on the SEM image for analysis.
- Switch the SEM to EDS mode.
- Acquire the EDS spectrum for the selected area.

- The software will automatically identify the elements present and can provide quantitative results.

## Data Presentation

### Quantitative Particle Size Distribution of Almagate

The following table presents representative data for the particle size distribution of a typical **Almagate** sample, as determined by SEM image analysis.

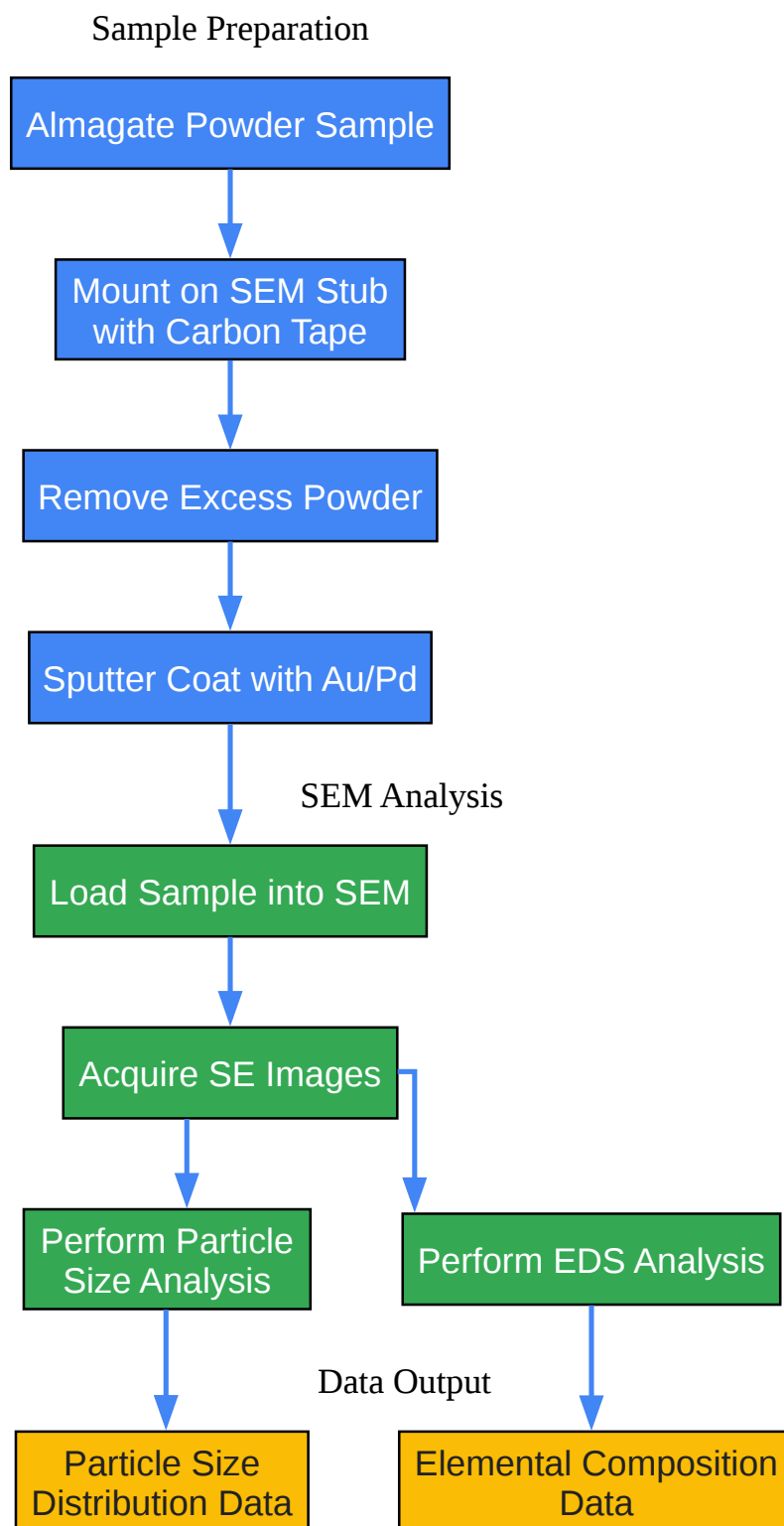
Particle Size Range (µm)	Percentage of Particles (%)
< 1	15
1 - 5	45
5 - 10	30
10 - 20	8
> 20	2

### Elemental Composition of Almagate by SEM-EDS

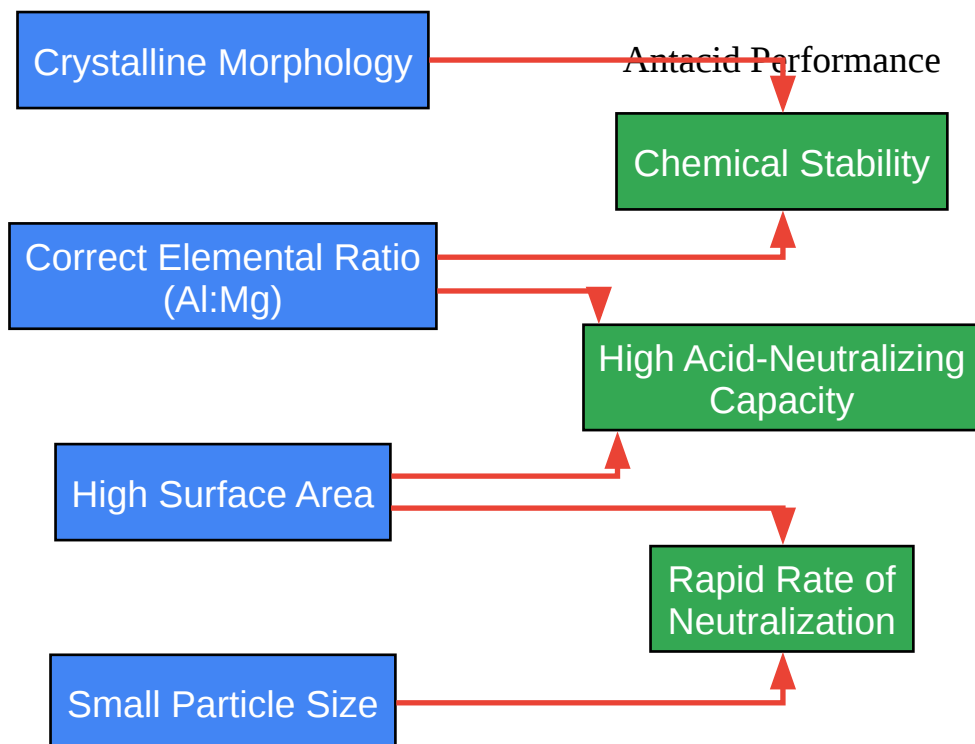
The table below shows the expected elemental composition of **Almagate** particles obtained through SEM-EDS analysis.

Element	Weight %	Atomic %
Oxygen (O)	55.8	62.1
Magnesium (Mg)	25.8	18.9
Aluminum (Al)	9.6	6.3
Carbon (C)	8.8	12.7

## Visualizations



## Particle Characteristics (from SEM)



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